

Dimethanesulfonamide: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Dimethanesulfonamide*

CAS No.: *5347-82-0*

Cat. No.: *B020943*

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An In-Depth Exploration of the Synthesis, Structure, Analysis, and Application of a Key Synthetic Building Block

Introduction

Dimethanesulfonamide, also known by its systematic name N-(methylsulfonyl)methanesulfonamide, is a unique chemical entity characterized by a nitrogen atom bonded to two methanesulfonyl groups. This structure imparts specific chemical properties that have made it a valuable, albeit specialized, intermediate in synthetic organic chemistry, particularly within the pharmaceutical industry. This technical guide provides a comprehensive overview of **Dimethanesulfonamide**, including its chemical identity, synthesis, molecular structure, analytical methodologies, applications in drug development, and essential safety and handling protocols.

Chemical Identity and Molecular Structure

Dimethanesulfonamide is a distinct chemical compound with the following identifiers:

Property	Value
Chemical Name	Dimethanesulfonamide
Systematic Name	N-(methylsulfonyl)methanesulfonamide
CAS Number	5347-82-0
Molecular Formula	C ₂ H ₇ NO ₄ S ₂
Molecular Weight	173.21 g/mol
Canonical SMILES	CS(=O)(=O)NS(=O)(=O)C
InChI Key	ICTGBOFCIDHVPA-UHFFFAOYSA-N

The molecular structure of **Dimethanesulfonamide** consists of a central nitrogen atom covalently bonded to the sulfur atoms of two separate methanesulfonyl groups. This arrangement results in a molecule with high polarity and the potential for hydrogen bonding at the N-H position.

Caption: 2D representation of the **Dimethanesulfonamide** molecule.

Synthesis of Dimethanesulfonamide

The synthesis of **Dimethanesulfonamide** can be achieved through the reaction of methanesulfonyl chloride with an appropriate nitrogen source. A common approach involves the reaction of methanesulfonyl chloride with methanesulfonamide in the presence of a base.

A related and often utilized strategy in the synthesis of N-substituted sulfonamides involves the use of N-(trimethylsilyl)methanesulfonamide as a key intermediate.^[1]^[2] This approach enhances the nucleophilicity of the sulfonamide nitrogen, allowing for milder reaction conditions.^[2]

Experimental Protocol: Synthesis of N-(trimethylsilyl)methanesulfonamide (as a precursor)

This protocol describes the synthesis of a key intermediate that can be used to generate various N-substituted sulfonamides, illustrating a common synthetic strategy in this chemical

class.[1]

Materials:

- Methanesulfonyl chloride
- Hexamethyldisilazane (HMDS)
- Anhydrous solvent (e.g., 2-methyltetrahydrofuran)
- Triethylamine

Equipment:

- Three-necked round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Dropping funnel
- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- To a 100 mL reactor, add methanesulfonamide (5.00 g) and 2-methyltetrahydrofuran (50 mL).[3]
- Cool the mixture to approximately 10°C.[3]
- Add triethylamine (11.1 mL) to the mixture.[3]
- Slowly add methanesulfonyl chloride (2.58 mL, 33.3 mmol) to the mixture while maintaining the temperature at about 10°C.[3]
- Agitate the mixture at 10°C until the reaction is complete, as monitored by a suitable analytical technique (e.g., TLC or LC-MS).

- Upon completion, the reaction mixture can be worked up by quenching with water, followed by extraction and purification to yield the desired **Dimethanesulfonamide**.

Applications in Drug Development and Medicinal Chemistry

Dimethanesulfonamide and its derivatives are important building blocks in the synthesis of various pharmaceutically active compounds. The sulfonamide functional group is a key structural motif in a wide range of therapeutic agents.^{[4][5]}

Role as a Chemical Intermediate

Dimethanesulfonamide serves as a crucial intermediate in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).^{[6][7]} Its bifunctional nature allows for the introduction of two sulfonyl groups, which can influence the physicochemical properties of a molecule, such as solubility and metabolic stability.

Application in Kinase Inhibitors

Kinases are a significant class of drug targets, particularly in oncology.^{[8][9][10]} Many FDA-approved small-molecule kinase inhibitors contain a sulfonamide moiety, which often plays a critical role in binding to the target protein.^{[10][11]} While direct incorporation of the entire **Dimethanesulfonamide** structure is less common, the underlying methanesulfonamide substructure is prevalent. The synthesis of these inhibitors may involve intermediates structurally related to **Dimethanesulfonamide**. For instance, the synthesis of certain 6-cyclohexylmethoxy-2-arylaminopurines as potential kinase inhibitors involves the use of sulfonamide-containing intermediates.^[11]



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